

# Molecular weight and formula of 2,5-dichlorohexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5-Dichlorohexane

Cat. No.: B082283

[Get Quote](#)

## An In-depth Technical Guide to 2,5-Dichlorohexane

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2,5-Dichlorohexane** is a chlorinated hydrocarbon with the chemical formula  $C_6H_{12}Cl_2$ . As a disubstituted alkane, it serves as a valuable intermediate and building block in organic synthesis. Its reactivity, influenced by the presence of two chlorine atoms on the hexane backbone, allows for a variety of chemical transformations, making it a compound of interest in the development of novel molecules. This guide provides a comprehensive overview of the molecular and physical properties of **2,5-dichlorohexane**, detailed experimental protocols for its synthesis, and an exploration of its chemical reactivity.

### Physicochemical Properties and Data

The structural and physical properties of **2,5-dichlorohexane** are summarized in the table below. These data are essential for its handling, purification, and use in synthetic applications.

Property	Value
Chemical Formula	C <sub>6</sub> H <sub>12</sub> Cl <sub>2</sub>
Molecular Weight	155.07 g/mol
Boiling Point	166.7 °C
Melting Point (estimated)	-48.02 °C[1]
Density (estimated)	1.026 g/cm <sup>3</sup> [1]
CAS Number	13275-18-8
Appearance	Colorless liquid (expected)
Solubility	Insoluble in water, soluble in organic solvents

## Synthesis of 2,5-Dichlorohexane

The primary route for the synthesis of **2,5-dichlorohexane** is the free-radical chlorination of hexane. This reaction proceeds via a chain mechanism involving initiation, propagation, and termination steps.

## Experimental Protocol: Free-Radical Chlorination of Hexane

This protocol outlines the general procedure for the synthesis of **2,5-dichlorohexane**.

Materials:

- n-Hexane
- Sulfuryl chloride (SO<sub>2</sub>Cl<sub>2</sub>) or chlorine gas (Cl<sub>2</sub>)
- Azobisisobutyronitrile (AIBN) or UV lamp
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Sodium bicarbonate (NaHCO<sub>3</sub>) solution (5% w/v)

- Deionized water
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Distillation apparatus
- Gas chromatograph-mass spectrometer (GC-MS)
- Nuclear magnetic resonance (NMR) spectrometer
- Infrared (IR) spectrometer

Procedure:

- **Reaction Setup:** In a fume hood, equip a round-bottom flask with a magnetic stir bar and a reflux condenser. The apparatus should be dried to prevent unwanted side reactions.
- **Initiation:** To the flask, add n-hexane and a radical initiator such as AIBN. Alternatively, the reaction can be initiated using a UV lamp.
- **Chlorination:** Slowly add sulfuryl chloride or bubble chlorine gas through the hexane solution while stirring vigorously. The reaction is exothermic and should be cooled in an ice bath if necessary to control the temperature. The reaction mixture is typically refluxed for several hours.
- **Work-up:** After the reaction is complete (monitored by GC), cool the mixture to room temperature. Carefully quench the reaction by slowly adding a 5% aqueous solution of sodium bicarbonate to neutralize any remaining acid.
- **Extraction:** Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 5% sodium bicarbonate solution and deionized water.

- **Drying:** Separate the organic layer and dry it over anhydrous sodium sulfate.
- **Purification:** Filter to remove the drying agent. The resulting mixture of chlorinated hexanes is then purified by fractional distillation to isolate **2,5-dichlorohexane**.
- **Characterization:** The purity and identity of the **2,5-dichlorohexane** fraction should be confirmed using GC-MS,  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and IR spectroscopy.

## Chemical Reactivity and Signaling Pathways

**2,5-Dichlorohexane**, as a secondary alkyl halide, can undergo a variety of reactions, primarily nucleophilic substitution and elimination reactions. The presence of two chlorine atoms opens up the possibility of intramolecular reactions to form cyclic products.

### Nucleophilic Substitution Reactions

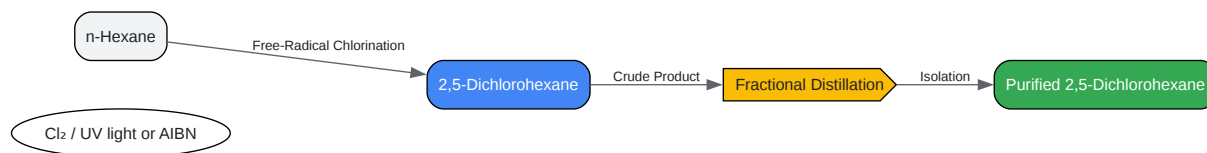
The chlorine atoms in **2,5-dichlorohexane** can be displaced by a wide range of nucleophiles, such as hydroxides, alkoxides, cyanides, and amines, to yield a variety of substituted hexanes. These reactions can proceed through either an  $\text{S}_{\text{N}}1$  or  $\text{S}_{\text{N}}2$  mechanism, depending on the reaction conditions and the nature of the nucleophile.

### Elimination Reactions

In the presence of a strong, non-nucleophilic base, **2,5-dichlorohexane** can undergo elimination reactions to form hexadienes. The regioselectivity and stereoselectivity of these reactions are dependent on the base used and the reaction conditions.

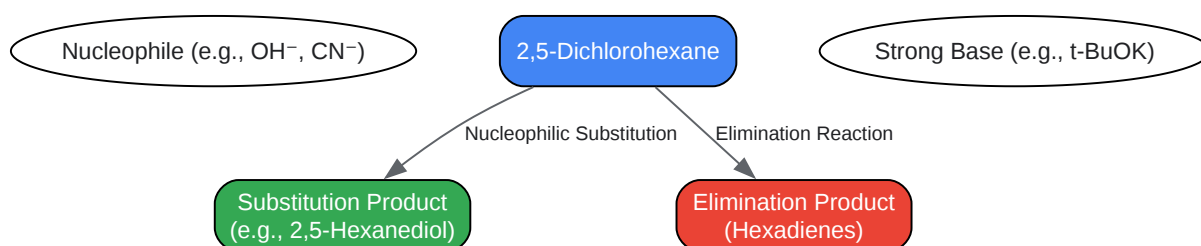
## Visualizing Synthetic and Reactive Pathways

To illustrate the synthetic and reactive nature of **2,5-dichlorohexane**, the following diagrams are provided in the DOT language.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **2,5-dichlorohexane**.



[Click to download full resolution via product page](#)

Caption: Major reaction pathways of **2,5-dichlorohexane**.

## Safety and Handling

**2,5-Dichlorohexane** is a chemical that should be handled with appropriate safety precautions in a well-ventilated fume hood. Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times. Avoid inhalation of vapors and contact with skin and eyes. In case of exposure, seek immediate medical attention. Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

## Conclusion

**2,5-Dichlorohexane** is a versatile chemical intermediate with well-defined physical and chemical properties. The synthetic protocol provided, based on the free-radical chlorination of hexane, offers a reliable method for its preparation. Its reactivity in nucleophilic substitution and elimination reactions makes it a useful substrate for the synthesis of a wide range of organic

compounds. This guide provides essential information for researchers and scientists working with or considering the use of **2,5-dichlorohexane** in their synthetic endeavors.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. notability.com [notability.com]
- To cite this document: BenchChem. [Molecular weight and formula of 2,5-dichlorohexane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b082283#molecular-weight-and-formula-of-2-5-dichlorohexane\]](https://www.benchchem.com/product/b082283#molecular-weight-and-formula-of-2-5-dichlorohexane)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

